

N-(6-Chloropyridazin-3-yl)acetamide molecular structure and weight

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Compound of Interest

Compound Name: N-(6-Chloropyridazin-3-yl)acetamide

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Technical Guide: N-(6-Chloropyridazin-3-yl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic protocol for **N-(6-Chloropyridazin-3-yl)acetamide**, a heterocyclic compound of interest in medicinal chemistry and materials science.

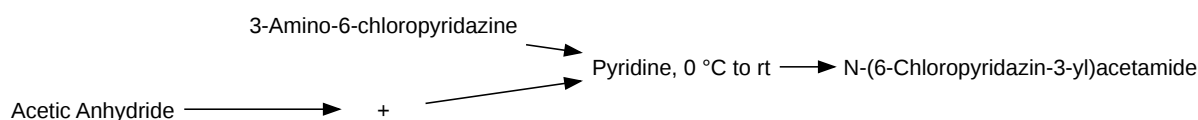
Molecular Structure and Properties

N-(6-Chloropyridazin-3-yl)acetamide is a derivative of pyridazine, a six-membered heterocyclic ring containing two adjacent nitrogen atoms. The molecule is further functionalized with a chlorine atom and an acetamido group, which contribute to its specific chemical reactivity and potential biological activity.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₆ ClN ₃ O	[1][2]
Molecular Weight	171.59 g/mol	[1]
CAS Number	14959-31-0	[1][3]
Canonical SMILES	CC(NC1=NN=C(Cl)C=C1)=O	
InChIKey	UNQTYWWIVXWOJT-UHFFFAOYSA-N	[2]
Predicted Melting Point	250 °C (decomposes)	[2]
Predicted Boiling Point	461.8 ± 30.0 °C	[2]
Predicted Density	1.419 ± 0.06 g/cm ³	[2]

2D Molecular Structure



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References

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